Technical Whitepaper: Chloroacetyl Isocyanate (CAS 4461-30-7)

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Compound of Interest	
Compound Name:	*Chloroacetyl isocyanate*
CAS No.:	*4461-30-7*
Cat. No.:	*B1196285*

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A Bifunctional Scaffold for Advanced Heterocyclic Synthesis

Executive Summary

Chloroacetyl isocyanate (CAI), CAS 4461-30-7, represents a critical class of bifunctional electrophiles in organic synthesis. Unlike standard isocyanates that serve primarily as "linker" reagents to form ureas or carbamates, CAI possesses a secondary electrophilic site—the

-chlorine atom. This dual reactivity allows for rapid cascade reactions (addition-cyclization sequences), making it an indispensable tool for constructing pharmacologically active heterocycles such as oxazines, thiazolidinones, and pyrimidines.

This guide details the synthesis, mechanistic utility, and handling protocols for CAI, emphasizing its role in high-value drug discovery workflows.

Chemical Profile & Properties[1][2][3][4][5][6][7]

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CAI is a highly reactive, moisture-sensitive liquid. Its structure features a carbonyl isocyanate moiety activated by an electron-withdrawing chlorine atom, significantly enhancing the electrophilicity of the isocyanate carbon compared to alkyl isocyanates.

Table 1: Physicochemical Properties of **Chloroacetyl Isocyanate**

Property	Value	Notes
CAS Number	4461-30-7	
Formula	C H ClNO	
Molecular Weight	119.51 g/mol	
Appearance	Colorless to pale yellow liquid	Darkens upon decomposition
Boiling Point	68–70 °C at 70 mmHg	Distillable under reduced pressure
Density	~1.403 g/mL	High density facilitates phase separation
Refractive Index	1.4565–1.4580	
Solubility	DCM, Chloroform, THF, Benzene	Reacts violently with water/alcohols
Stability	Moisture Sensitive	Store at 2–8 °C under inert gas

Synthesis of the Reagent

While CAI is commercially available, in-house preparation is often preferred to ensure anhydrous integrity. The standard authoritative method involves the reaction of

-chloroacetamide with oxalyl chloride.

Protocol: Preparation via Oxalyl Chloride

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Based on the method by Speziale and Smith (J. Org.[1][2] Chem. 1963)[1]

Reaction Scheme:

Step-by-Step Methodology:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, reflux condenser (topped with a CaCl

  drying tube or N

  line), and a thermometer.
- Charging: Add

  -chloroacetamide (0.5 mol) and 1,2-dichloroethane (DCE) (100 mL) to the flask.
- Addition: Cool the suspension to 0–5 °C. Add oxalyl chloride (0.6 mol) in a single portion. Caution: Gas evolution.
- Reaction: Allow the mixture to warm to room temperature (1 hr), then heat to reflux (approx. 83 °C) for 5 hours. The suspension will clear as the amide is consumed.
- Workup: Cool to 10 °C. Replace the reflux condenser with a short-path distillation head.
- Purification: Remove solvent under reduced pressure. Distill the product at 68–70 °C / 70 mmHg.
- Yield: Expect ~65% yield of a colorless oil.[2]

Critical Process Parameter (CPP): The rigorous exclusion of moisture is non-negotiable. Hydrolysis yields chloroacetamide and CO

, contaminating the reagent.

Mechanistic Pathways & Reactivity

The utility of CAI stems from its ability to act as a 1,3-dipole equivalent or a bifunctional electrophile.

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Primary Mode: Nucleophilic Addition

The isocyanate carbon is exceptionally electrophilic due to the inductive effect of the acyl and chloro groups.

- Amines (

  ): Rapidly form

  -chloroacetyl ureas.

- Alcohols (

  ): Form

  -chloroacetyl carbamates.

Secondary Mode: Cyclization (The "Bifunctional Advantage")

Following the initial addition, the pendant chloromethyl group becomes susceptible to intramolecular nucleophilic attack, especially in the presence of a base. This allows for the formation of heterocycles.[3]

Mechanistic Visualization:

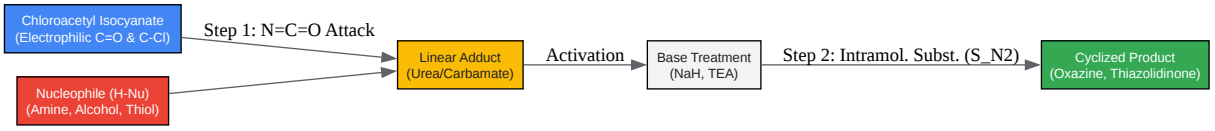

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Figure 1: The sequential reaction pathway of CAI converting simple nucleophiles into complex heterocycles.

Applications in Drug Discovery[5][8][9]

A. Synthesis of Pharmacophores

- Oxazines and Oxazolines: Reaction with 1,2-amino alcohols yields linear ureas which, upon base-mediated cyclization, form morpholine-3,5-diones or oxazolines. These scaffolds are prevalent in antibiotic and psychotropic drug research.

- Pyrimidine Derivatives: CAI reacts with enamines or imines to form [4+2] cycloadducts. This is a potent route to functionalized pyrimidines, a core structure in oncology drugs (e.g., fluorouracil analogs).

- Fumagillin Analogs: In the synthesis of angiogenesis inhibitors derived from Fumagillin, CAI has been employed to install the chloroacetyl carbamate moiety, which serves as a reactive "warhead" for covalent binding to the target enzyme (MetAP2).

B. NMR Derivatization Reagent

CAI is used to derivatize alcohols and amines for

C NMR analysis.[4] The carbonyl carbon of the introduced chloroacetyl group provides a distinct signal, and the reaction quantitative shifts the properties of the analyte, aiding in the resolution of overlapping peaks in complex natural product mixtures.

Experimental Workflow & Safety

Safety Warning: CAI is a lachrymator and releases HCl/CO

upon contact with water. All operations must be conducted in a fume hood.[5]

Protocol: General N-Acylation of Amines

- Solvent Selection: Use anhydrous Dichloromethane (DCM) or THF. Avoid protic solvents (MeOH, EtOH).

- Temperature: Start at -78 °C to 0 °C. The high reactivity of CAI can lead to exotherms and side reactions (e.g., polymerization) at room temperature.

- Stoichiometry: Use a slight excess of CAI (1.1 eq) relative to the nucleophile.

- Quenching: Quench excess reagent with anhydrous methanol before aqueous workup to convert it to the safer methyl carbamate derivative.

Decision Tree for Experimental Setup:

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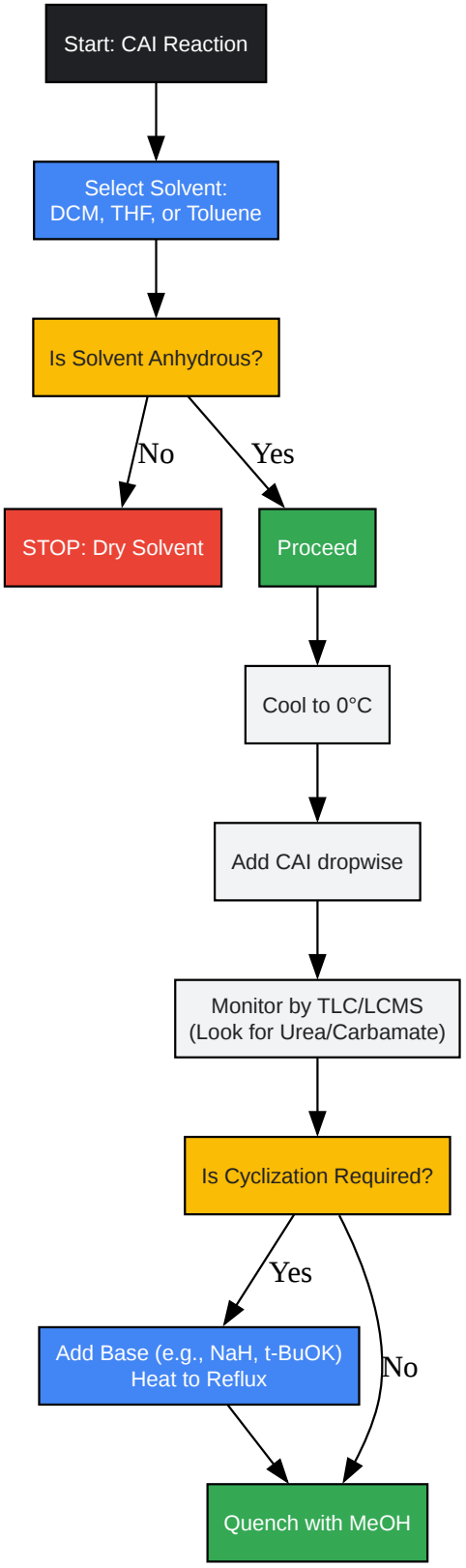

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Figure 2: Operational workflow for handling **Chloroacetyl Isocyanate** reactions.

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References

- Speziale, A. J., & Smith, L. R. (1963).[2]

  -**Chloroacetyl Isocyanate**. Organic Syntheses, 46, 16.

- Speziale, A. J., & Smith, L. R. (1962).[2] Reactions of Isocyanates with Enamines. Journal of Organic Chemistry, 27(10), 3742.

- Sigma-Aldrich. (n.d.). **Chloroacetyl isocyanate** Product Sheet.

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 20489, **Chloroacetyl isocyanate**.

- Kamal, A., et al. (2015). Synthesis of Heterocycles via Isocyanates. (General reference for heterocycle synthesis context).

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Sources

- 1. Chloroacetyl Isocyanate [drugfuture.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. mdpi.com [mdpi.com]
- 4. Buy Chloroacetyl isocyanate | 4461-30-7 [smolecule.com]
- 5. fishersci.com [fishersci.com]
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